

# literature review of advances in trifluoromethylation methodologies

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Compound of Interest

Compound Name: 1,1,1-Trifluoroacetone

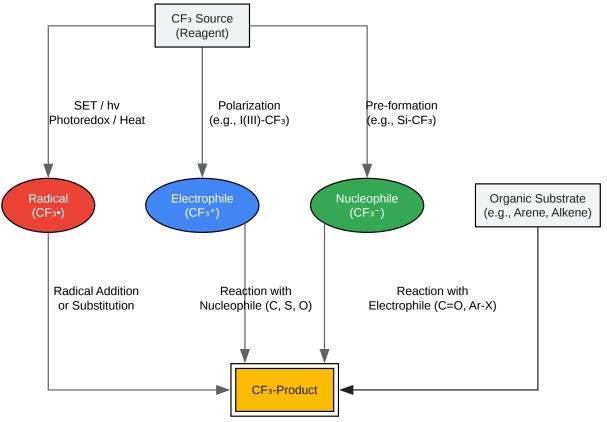
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# Mechanistic Overview of Trifluoromethylation Strategies

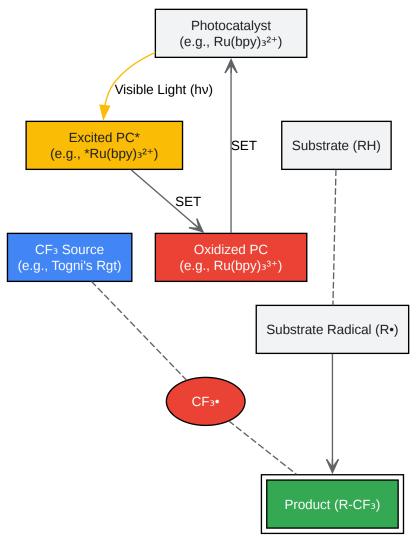
Modern trifluoromethylation methods can be broadly classified based on the nature of the CF<sub>3</sub> species involved: a radical (CF<sub>3</sub>•), an electrophile (CF<sub>3</sub>+), or a nucleophile (CF<sub>3</sub>-). The choice of method depends on the substrate, desired reactivity, and functional group tolerance.



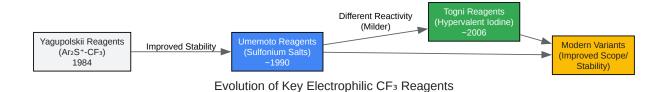


General Trifluoromethylation Pathways





Illustrative Photoredox Catalytic Cycle



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